

Application of Dioctyl Azelate in Synthetic Lubricants: Application Notes and Protocols

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Compound of Interest

Compound Name: Dioctyl azelate

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Introduction

Dioctyl azelate (DOZ), a diester synthesized from azelaic acid and 2-ethylhexanol, is a high-performance synthetic base oil and additive for lubricants.^{[1][2]} Its molecular structure, featuring a nine-carbon dicarboxylic acid, imparts a unique combination of properties that make it highly suitable for demanding lubrication applications where extreme temperatures, longevity, and reliability are critical. This document provides detailed application notes on the use of DOZ in synthetic lubricants, including its key performance characteristics, comparative data with other common diesters, and standardized experimental protocols for its evaluation.

DOZ is particularly noted for its exceptional low-temperature fluidity, good thermal and oxidative stability, and compatibility with a wide range of elastomers.^[1] These attributes position it as a valuable component in the formulation of high-performance automotive, aviation, and industrial lubricants.^[3]

Key Performance Characteristics of Dioctyl Azelate

Dioctyl azelate's performance as a lubricant base stock or additive is defined by several key physical and chemical properties. These properties dictate its suitability for specific applications and its advantages over other base oils.

Low-Temperature Fluidity

One of the most outstanding features of DOZ is its excellent performance at low temperatures. This is critical for applications that require reliable start-up and operation in cold environments, such as in aviation and automotive engines. The long, branched ester chains of DOZ inhibit crystallization at low temperatures, resulting in a very low pour point.

Thermal and Oxidative Stability

Synthetic esters like DOZ generally exhibit good resistance to thermal and oxidative breakdown at high temperatures.[4][5] This stability minimizes the formation of sludge, varnish, and acidic byproducts, which can degrade lubricant performance and damage equipment. The result is extended oil drain intervals and improved equipment longevity.

Viscosity-Temperature Characteristics

DOZ possesses a high viscosity index (VI), which indicates that its viscosity changes less with temperature fluctuations compared to lubricants with a lower VI.[6] This property is crucial for maintaining a stable lubricating film across a wide operating temperature range, ensuring effective lubrication at both low-temperature start-up and high-temperature operation.

Lubricity and Wear Protection

The polar nature of the ester molecules in DOZ allows them to adhere to metal surfaces, forming a persistent lubricating film that reduces friction and wear, particularly under boundary lubrication conditions.[7] This inherent lubricity can be further enhanced with the addition of anti-wear and extreme pressure additives.

Additive Solubility and Compatibility

DOZ exhibits good solvency, which allows for the effective dissolution of performance-enhancing additives.[3] It is also compatible with a wide range of common lubricant additives, enabling the formulation of sophisticated lubricant packages tailored to specific performance requirements.

Elastomer Compatibility

Lubricants come into contact with various seals and elastomers in machinery. Incompatibility can lead to seal swelling or shrinkage, resulting in leaks. DOZ generally shows good compatibility with many common elastomers used in sealing applications.[8][9]

Comparative Performance Data

The selection of a synthetic ester for a lubricant formulation often involves a trade-off between various performance characteristics and cost. The following table provides a comparative summary of the typical properties of **dioctyl azelate** (DOZ) against two other commonly used diesters: dioctyl adipate (DOA) and dioctyl sebacate (DOS).

Property	Dioctyl Azelate (DOZ)	Dioctyl Adipate (DOA)	Dioctyl Sebacate (DOS)	Test Method
Kinematic Viscosity @ 40°C (cSt)	~18-22	~12-15	~20-24	ASTM D445
Kinematic Viscosity @ 100°C (cSt)	~4.0-4.5	~3.0-3.5	~4.5-5.0	ASTM D445
Viscosity Index	~150-160	~140-150	~150-160	ASTM D2270
Pour Point (°C)	< -60[4]	~ -60	~ -55	ASTM D97
Flash Point (°C)	> 210[1]	> 200	> 215	ASTM D92
Oxidative Stability	Good to Excellent	Good	Excellent	ASTM D2272
Low-Temperature Performance	Excellent	Very Good	Excellent	-
Elastomer Compatibility	Good	Good	Good	-
Biodegradability	Good	Good	Good	OECD 301

Note: The values presented in this table are typical and can vary depending on the specific grade and manufacturing process of the product.

Experimental Protocols

The following are detailed methodologies for key experiments used to evaluate the performance of **dioctyl azelate** in synthetic lubricants.

Determination of Kinematic Viscosity and Viscosity Index

Standard: ASTM D445 (Kinematic Viscosity) and ASTM D2270 (Viscosity Index)

Objective: To measure the kinematic viscosity of the lubricant at two different temperatures (40°C and 100°C) and to calculate the viscosity index, which represents the effect of temperature on viscosity.

Apparatus:

- Calibrated glass capillary viscometer (e.g., Ubbelohde type)
- Constant temperature bath, capable of maintaining temperatures within $\pm 0.02^\circ\text{C}$
- Timer, accurate to 0.1 seconds
- Thermometer, calibrated

Procedure:

- Select a viscometer with a capillary size appropriate for the expected viscosity of the sample.
- Charge the viscometer with the lubricant sample, ensuring no air bubbles are trapped.
- Place the viscometer in the constant temperature bath set to 40°C and allow it to equilibrate for at least 30 minutes.
- Using suction, draw the lubricant up through the capillary to a point above the upper timing mark.
- Release the suction and allow the lubricant to flow freely down the capillary.

- Start the timer as the meniscus of the lubricant passes the upper timing mark and stop it as it passes the lower timing mark.
- Repeat the measurement at least three times and calculate the average flow time.
- Calculate the kinematic viscosity at 40°C by multiplying the average flow time by the viscometer calibration constant.
- Repeat steps 3-8 with the constant temperature bath set to 100°C.
- Using the kinematic viscosity values at 40°C and 100°C, calculate the Viscosity Index according to the formulas provided in ASTM D2270.

Determination of Pour Point

Standard: ASTM D97

Objective: To determine the lowest temperature at which a lubricant will continue to flow under prescribed conditions.

Apparatus:

- Pour point test jar
- Jacket
- Disc
- Gasket
- Cooling bath(s)
- Thermometer

Procedure:

- Pour the lubricant sample into the test jar to the marked level.

- If the sample has been previously heated, allow it to cool to at least 9°C above the expected pour point.
- Insert the thermometer into the cork stopper so that it is positioned in the center of the sample.
- Place the test jar in the cooling bath.
- At each thermometer reading that is a multiple of 3°C, remove the test jar from the jacket and tilt it just enough to ascertain whether there is movement of the oil.
- The test is complete when the oil shows no movement when the jar is held horizontally for 5 seconds.
- The pour point is recorded as 3°C above this solid point temperature.

Determination of Oxidation Stability

Standard: ASTM D2272 (Rotating Pressure Vessel Oxidation Test - RPVOT)

Objective: To evaluate the oxidation stability of a lubricant in the presence of water and a copper catalyst coil under pressurized oxygen at an elevated temperature.

Apparatus:

- Rotating pressure vessel
- Oxygen cylinder with pressure regulator
- Heating bath capable of maintaining $150 \pm 0.1^\circ\text{C}$
- Pressure recorder
- Copper catalyst wire

Procedure:

- Weigh 50 ± 0.5 g of the lubricant sample into a glass container.

- Add 5 ± 0.05 mL of distilled water.
- Place a polished copper catalyst coil into the container.
- Place the glass container into the pressure vessel.
- Seal the vessel and purge with oxygen.
- Pressurize the vessel with oxygen to 620 ± 14 kPa (90 ± 2 psi) at room temperature.
- Place the vessel in the heating bath maintained at 150°C and start the rotation at 100 ± 5 rpm.
- Continuously record the pressure inside the vessel.
- The test is complete when the pressure has dropped by 175 kPa (25.4 psi) from the maximum pressure observed.
- The result is reported as the time in minutes for this pressure drop to occur, which is the oxidation lifetime of the lubricant.

Determination of Wear Preventive Characteristics

Standard: ASTM D4172 (Four-Ball Wear Test)

Objective: To determine the wear preventive properties of a lubricant by measuring the wear scar on steel balls under specified test conditions.

Apparatus:

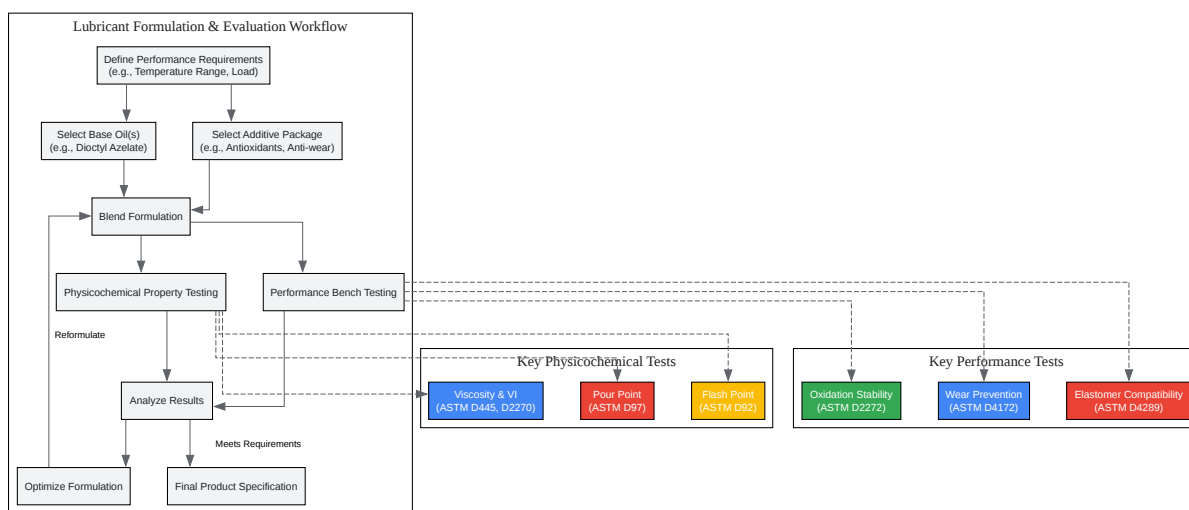
- Four-ball wear test machine
- Steel balls (AISI 52100 steel)
- Microscope for measuring wear scars

Procedure:

- Thoroughly clean four new steel balls with a solvent.

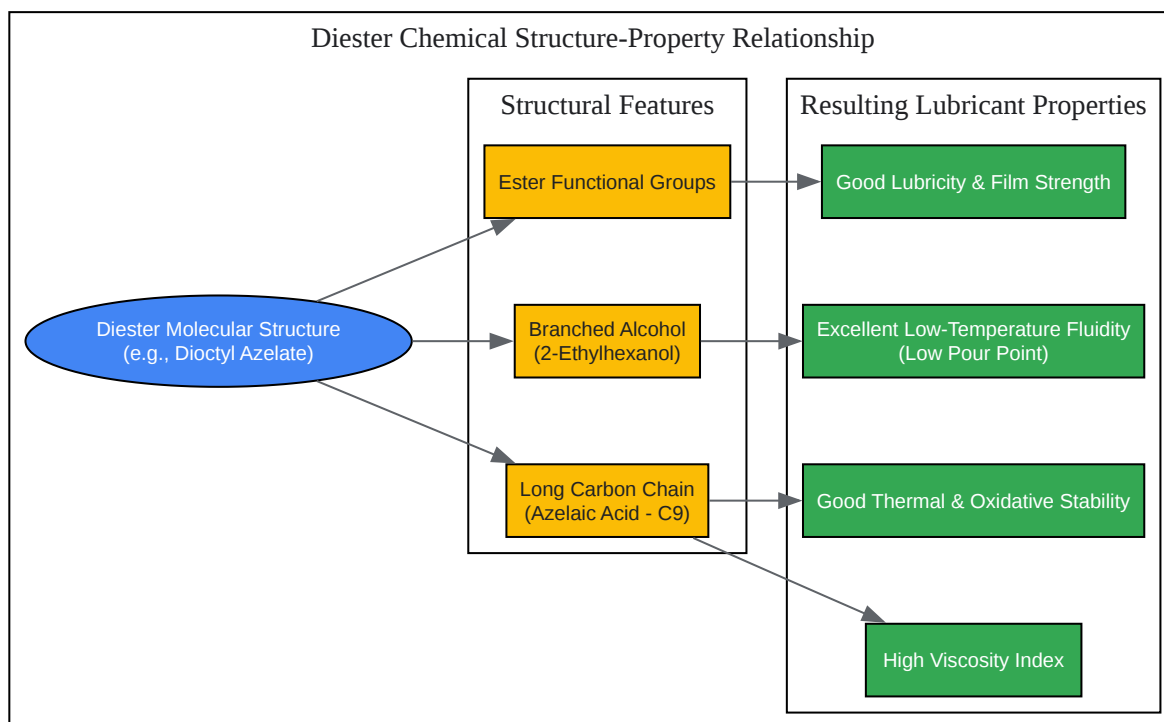
- Clamp three balls securely in the ball pot and add the lubricant sample to cover the balls.
- Place the fourth ball in the chuck of the test machine.
- Assemble the ball pot onto the machine.
- Apply the specified load (e.g., 40 kgf) and start the motor to rotate the top ball at the specified speed (e.g., 1200 rpm) for a set duration (e.g., 60 minutes) at a controlled temperature (e.g., 75°C).
- At the end of the test, disassemble the apparatus and clean the three lower balls.
- Measure the diameter of the wear scars on the three lower balls in two directions (parallel and perpendicular to the direction of sliding) using the microscope.
- Calculate the average wear scar diameter in millimeters. A smaller wear scar indicates better wear protection.

Visualizations



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Caption: Workflow for Synthetic Lubricant Formulation and Evaluation.



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Caption: Relationship between Diester Structure and Lubricant Properties.

Conclusion

Dioctyl azelate is a high-performance synthetic ester that offers a compelling balance of properties for demanding lubricant applications. Its standout feature is its exceptional low-temperature performance, complemented by good thermal and oxidative stability, a high viscosity index, and inherent lubricity. These characteristics make it an excellent choice as a base oil or co-base oil in the formulation of synthetic lubricants for automotive, aviation, and industrial uses where reliable performance across a wide temperature range is paramount. The provided experimental protocols offer a standardized framework for the evaluation and quality control of lubricants formulated with **dioctyl azelate**.

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